

# 5-Bromo-N-methylnicotinamide molecular weight and formula

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## Compound of Interest

Compound Name: **5-Bromo-N-methylnicotinamide**

Cat. No.: **B121647**

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An In-depth Technical Guide on **5-Bromo-N-methylnicotinamide**: Core Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise technical overview of **5-Bromo-N-methylnicotinamide**, focusing on its molecular formula and weight.

## Core Molecular Data

The fundamental molecular attributes of **5-Bromo-N-methylnicotinamide** are summarized in the table below. This data is essential for a variety of experimental and computational applications, including stoichiometric calculations, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sup>[1][2][3]</sup>
Molecular Weight	215.05 g/mol <sup>[1][2]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following

diagram illustrates this direct and hierarchical connection.

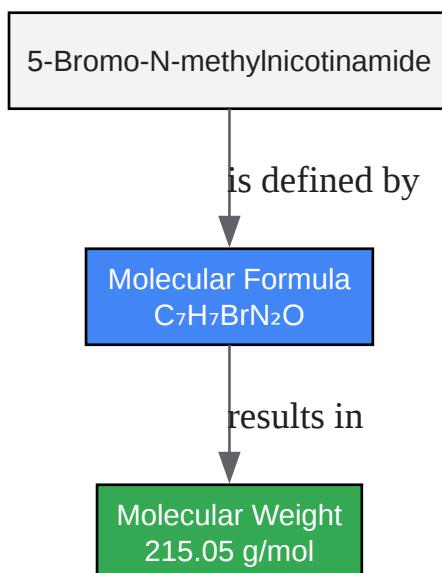


Figure 1. Hierarchical relationship of 5-Bromo-N-methylnicotinamide's core properties.

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Figure 1. Hierarchical relationship of core properties.

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## References

- 1. Buy 5-Bromo-N-methylnicotinamide (EVT-360730) | 153435-68-8 [evitachem.com]
- 2. usbio.net [usbio.net]
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